

An In-depth Technical Guide to Tellurium, butyl-ethenyl-

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Compound of Interest

Compound Name: *Tellurium, butyl-ethenyl-*

Cat. No.: *B15426457*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the organotellurium compound "**Tellurium, butyl-ethenyl-**," also known as butyl vinyl telluride. Due to the limited availability of data for this specific molecule, this guide also incorporates general principles and methodologies from the broader field of organotellurium chemistry to offer a complete and practical resource.

Nomenclature and Identification

"**Tellurium, butyl-ethenyl-**" is a unique organometalloid compound. While not extensively documented, its nomenclature and identifiers are established in chemical databases.

Table 1: Alternative Names and Identifiers for **Tellurium, butyl-ethenyl-**

Identifier Type	Value
Systematic Name	Tellurium, butyl-ethenyl-
Common Name	Butyl vinyl telluride
CAS Registry Number	105442-63-5[1]
Molecular Formula	C6H12Te[1]
Molecular Weight	211.76 g/mol [1]
IUPAC Standard InChI	InChI=1S/C6H12Te/c1-3-5-6-7-4-2/h4H,2-3,5-6H2,1H3[1]
IUPAC Standard InChIKey	GIIAWXHAKXJEEA-UHFFFAOYSA-N[1]

Physicochemical Data

Specific experimental data for "**Tellurium, butyl-ethenyl-**" is scarce in publicly available literature. The primary quantitative value found is its ionization energy. For broader context, a table of the physical properties of elemental tellurium is also provided.

Table 2: Quantitative Data for **Tellurium, butyl-ethenyl-**

Property	Value	Method	Reference
Ionization Energy	7.70 eV	Photoelectron Spectroscopy	Sinegovskaya, Tatarinova, et al., 1991[1]

Table 3: General Physical Properties of Elemental Tellurium

Property	Value
Appearance	Silvery lustrous gray (crystalline)[2]
Standard Atomic Weight	127.60 ± 0.03[2]
Melting Point	722.66 K (449.51 °C)[2]
Boiling Point	1261 K (988 °C)[2]
Density (solid)	6240 kg m ⁻³ [3]
Classification	Metalloid[2]

Experimental Protocols

While a specific, detailed protocol for the synthesis of "**Tellurium, butyl-ethenyl-**" is not readily available, a general and widely applicable method for the preparation of vinyl tellurides can be adapted. This involves the reaction of a telluride anion with acetylene.

This protocol is based on the general synthesis of vinyl tellurides.[1]

Objective: To synthesize "**Tellurium, butyl-ethenyl-**" (butyl vinyl telluride).

Reaction Scheme:

Materials:

- Tellurium powder (Te)
- Reducing agent (e.g., Sodium borohydride - NaBH₄)
- Potassium hydroxide (KOH)
- 1-Bromobutane (CH₃CH₂CH₂CH₂-Br)
- Acetylene gas (CH≡CH)
- Solvent (e.g., Dimethyl sulfoxide - DMSO or Hexamethylphosphoramide - HMPA)

- Inert gas (Nitrogen or Argon)
- Standard glassware for air-sensitive reactions (Schlenk line, septa, etc.)

Procedure:

- Preparation of the Telluride Anion:
 - In a flame-dried Schlenk flask under an inert atmosphere, a suspension of tellurium powder and potassium hydroxide in the chosen solvent is prepared.
 - A reducing agent, such as sodium borohydride, is added portion-wise to the stirred suspension. The reaction progress is monitored by the color change of the solution, typically to a deep reddish-purple, indicating the formation of the telluride anion (Te^{2-}).
- Vinylation:
 - The reaction flask is cooled in an ice bath.
 - Acetylene gas is bubbled through the solution of the telluride anion. The reaction is typically exothermic and should be controlled by the rate of gas addition. The progress can be monitored by thin-layer chromatography (TLC).
- Alkylation:
 - Once the vinylation is complete, 1-bromobutane is added dropwise to the reaction mixture at 0 °C.
 - The reaction is allowed to warm to room temperature and stirred until completion (monitored by TLC).
- Work-up and Purification:
 - The reaction mixture is quenched with water and extracted with an organic solvent (e.g., diethyl ether or hexane).
 - The combined organic layers are washed with brine, dried over anhydrous magnesium sulfate, and the solvent is removed under reduced pressure.

- The crude product is purified by vacuum distillation or column chromatography on silica gel to yield pure butyl vinyl telluride.

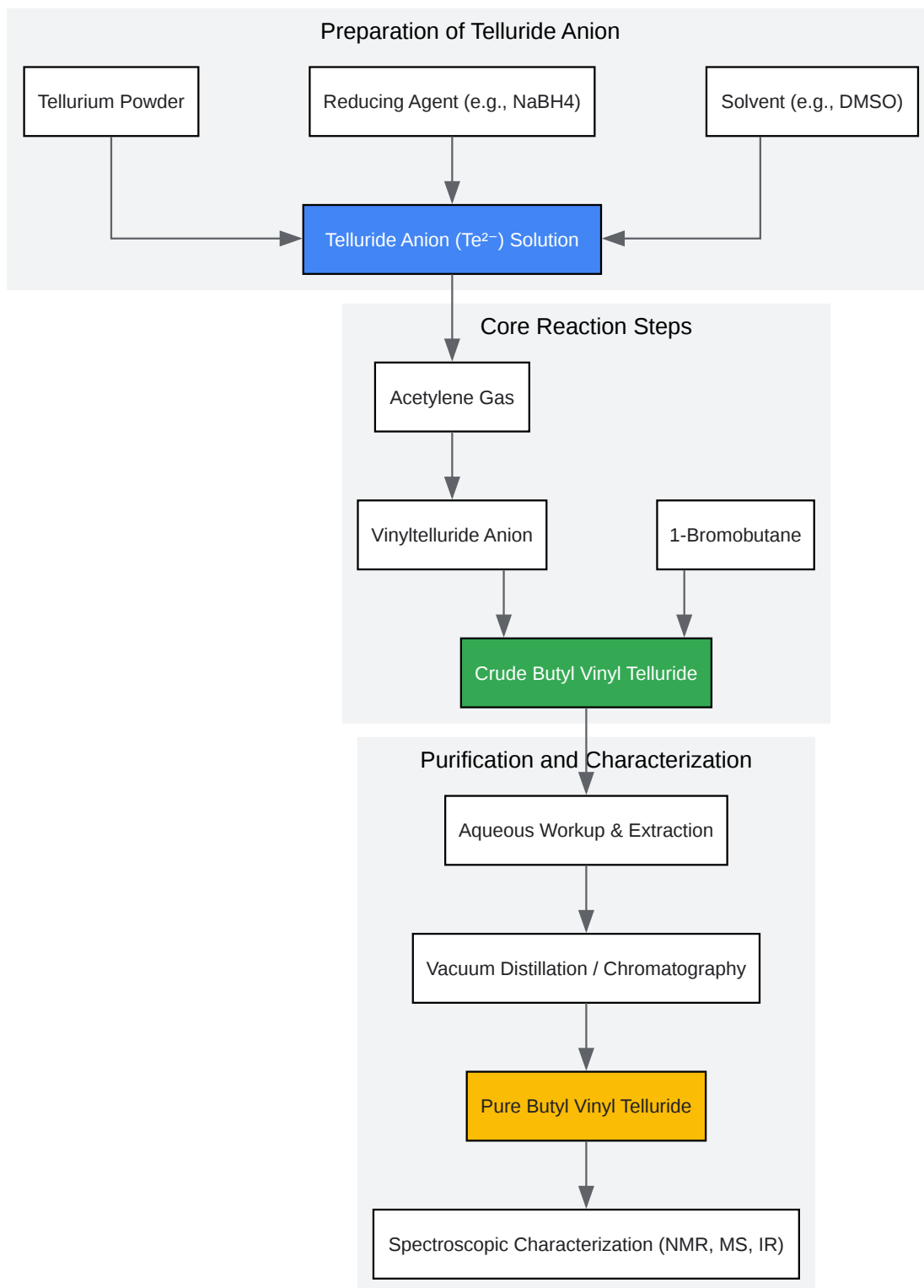
Objective: To confirm the identity and purity of the synthesized butyl vinyl telluride.

Methods:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: To identify the chemical shifts and coupling constants of the butyl and vinyl protons.
 - ^{13}C NMR: To identify the chemical shifts of the carbon atoms.
 - ^{125}Te NMR: To observe the characteristic chemical shift of the tellurium atom, which is highly sensitive to its chemical environment.[\[3\]](#)[\[4\]](#)
- Mass Spectrometry (MS):
 - To determine the molecular weight and fragmentation pattern of the compound, confirming its elemental composition.
- Infrared (IR) Spectroscopy:
 - To identify the characteristic vibrational frequencies of the C=C double bond and C-H bonds.

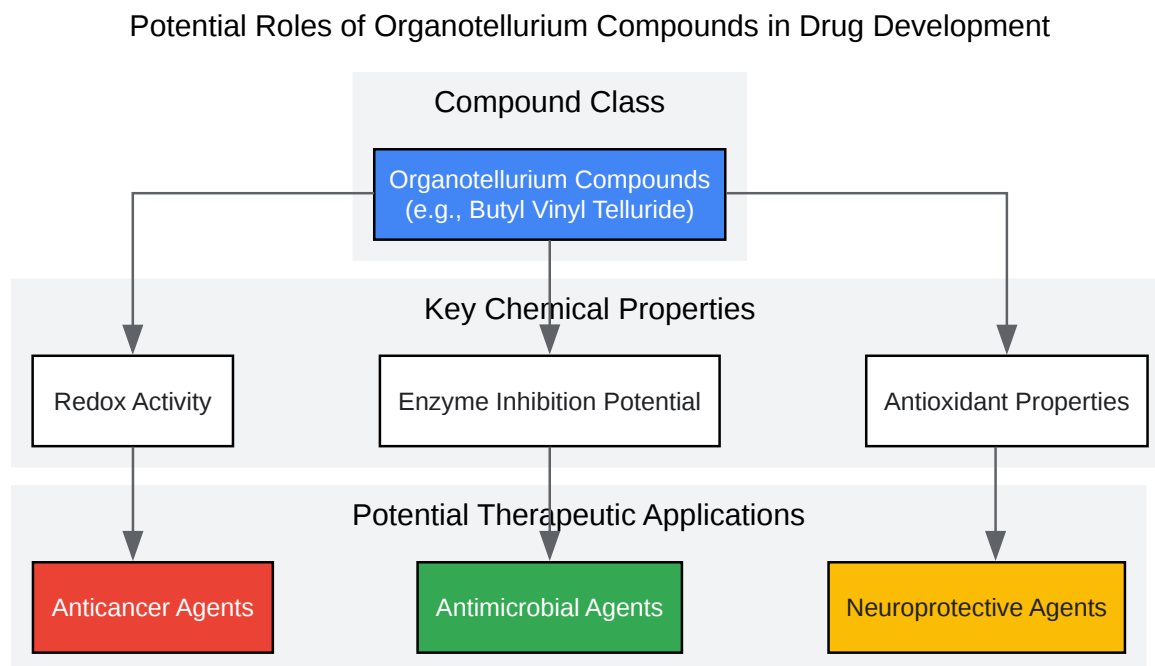
Visualizations

General Synthetic Workflow for Butyl Vinyl Telluride

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Caption: General workflow for the synthesis and purification of butyl vinyl telluride.

While "Tellurium, butyl-ethenyl-" itself has no documented applications in drug development, organotellurium compounds, in general, are explored for their potential therapeutic properties.



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References

- 1. tandfonline.com [tandfonline.com]
- 2. pubs.acs.org [pubs.acs.org]
- 3. advanceseng.com [advanceseng.com]
- 4. (Te) Tellurium NMR [chem.ch.huji.ac.il]
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